

Application Notes and Protocols: Ammonium Cobalt Sulfate in Solid-State Physics Research

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Compound of Interest

Compound Name: Azanium;cobalt(2+);sulfate;hexahydrate

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Introduction

Ammonium cobalt(II) sulfate hexahydrate ($(\text{NH}_4)_2\text{Co}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$) is a double salt belonging to the Tutton's salt family.[1][2] These compounds are notable for their isomorphous series, where different divalent metals can be substituted into the crystal lattice, allowing for systematic studies of physical properties.[3][4] In solid-state physics, ammonium cobalt sulfate serves as a model system for investigating paramagnetism, low-temperature phase transitions, and the influence of crystal structure on physical properties. Its well-defined monoclinic crystal structure and the presence of the Jahn-Teller active Co^{2+} ion make it a subject of interest for studies in magnetism and crystallography.[3]

These notes provide an overview of the key applications and experimental protocols relevant to the use of ammonium cobalt sulfate in solid-state physics research.

Data Presentation: Physical and Chemical Properties

Quantitative data for ammonium cobalt(II) sulfate hexahydrate are summarized below.

Table 1: General Physical and Chemical Properties

Property	Value	Citations
Chemical Formula	$(\text{NH}_4)_2\text{Co}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$	[5]
Molar Mass	395.23 g/mol	[5][6]
Appearance	Pink to red crystalline solid	[6]
Density	1.902 g/mL at 25 °C	[5][6]
Melting Point	120 °C (decomposes)	[6]
Solubility	Soluble in water, insoluble in alcohol	

Table 2: Crystallographic Data

Property	Value	Citations
Crystal System	Monoclinic	[2][3]
Space Group	P2 ₁ /a	[2][3]
Lattice Parameters	a = 9.23 Å, b = 12.49 Å, c = 6.23 Å	
	β = 106.9°	
Unit Cell Volume	687.2 Å ³	
Formulas per Unit Cell (Z)	2	[3]

Table 3: Magnetic and Dielectric Properties

Property	Value	Notes	Citations
Magnetic Behavior	Paramagnetic	The material follows the Weiss law ($\chi(T + \Delta) = C$) at temperatures down to approximately 70 K.	
Weiss Constant (Δ)	22	This value is from historical data and may require re-evaluation with modern magnetometry techniques.	
Magneton Number	24.75	This value is from historical data.	
Dielectric Constant (k)	Data not readily available in the literature.	The dielectric constant can be determined experimentally. See Protocol 3 for the methodology.	

Experimental Protocols

Protocol 1: Synthesis of Ammonium Cobalt Sulfate Single Crystals

This protocol details the slow evaporation method for growing high-quality single crystals of $(\text{NH}_4)_2\text{Co}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$.

Materials:

- Cobalt(II) sulfate heptahydrate ($\text{CoSO}_4 \cdot 7\text{H}_2\text{O}$)
- Ammonium sulfate ($(\text{NH}_4)_2\text{SO}_4$)

- Deionized water
- Beakers
- Stirring hot plate
- Filter paper
- Petri dish or crystallizing dish
- Nylon thread

Procedure:

- **Solution Preparation:** Prepare a saturated aqueous solution by dissolving stoichiometric amounts of cobalt(II) sulfate heptahydrate and ammonium sulfate in deionized water. A common ratio is 93g of $\text{CoSO}_4 \cdot 7\text{H}_2\text{O}$ and 46.5g of $(\text{NH}_4)_2\text{SO}_4$ in approximately 400 mL of hot water.
- **Dissolution:** Gently heat the solution on a stirring hot plate to ensure complete dissolution of the salts. Do not boil the solution.
- **Filtration:** Filter the hot, saturated solution through filter paper to remove any insoluble impurities.
- **Crystallization:** Cover the beaker with perforated parafilm or filter paper to allow for slow evaporation at room temperature, away from vibrations and direct sunlight.
- **Seed Crystal Selection:** After a few days, small seed crystals will form at the bottom of the beaker. Select a well-formed, transparent crystal.
- **Crystal Growth:** Tie the selected seed crystal to a nylon thread and suspend it in the filtered mother liquor.
- **Harvesting:** Allow the crystal to grow for several days to weeks, depending on the desired size. Once the desired size is achieved, carefully remove the crystal from the solution and dry it with a lint-free cloth.

Protocol 2: Structural Characterization by Single-Crystal X-ray Diffraction (XRD)

This protocol outlines the steps for determining the crystal structure of a synthesized crystal.

Equipment:

- Single-crystal X-ray diffractometer
- Goniometer head
- Microscope

Procedure:

- **Crystal Selection and Mounting:** Select a small, high-quality single crystal (typically < 0.5 mm in all dimensions) with sharp edges and no visible defects. Mount the crystal on a goniometer head using a suitable adhesive or oil.
- **Data Collection:**
 - Mount the goniometer head onto the diffractometer.
 - Center the crystal in the X-ray beam.
 - Perform an initial set of scans to determine the unit cell parameters and crystal system.
 - Set up a data collection strategy to measure the intensities of a large number of reflections over a wide range of diffraction angles (2θ). Data is typically collected at a controlled temperature (e.g., 100 K or 298 K).
- **Data Reduction:**
 - Integrate the raw diffraction images to obtain the intensity and position of each reflection.
 - Apply corrections for factors such as Lorentz polarization, absorption, and crystal decay.
- **Structure Solution and Refinement:**

- Use direct methods or Patterson methods to determine the initial positions of the atoms (the structural model).
- Refine the structural model against the experimental data using least-squares methods. This process adjusts atomic positions, and thermal displacement parameters to minimize the difference between the observed and calculated structure factors.
- The final refined structure will provide precise bond lengths, bond angles, and crystallographic information as presented in Table 2.

Protocol 3: Measurement of Magnetic and Dielectric Properties

A. Magnetic Susceptibility Measurement

Equipment:

- Superconducting Quantum Interference Device (SQUID) magnetometer or Vibrating Sample Magnetometer (VSM)

Procedure:

- Sample Preparation: Select a high-quality single crystal or prepare a powdered sample of known mass.
- Measurement:
 - Mount the sample in a sample holder (e.g., a gelatin capsule or a straw).
 - Measure the magnetic moment as a function of temperature (typically from 2 K to 300 K) under a constant applied magnetic field (e.g., 1000 Oe).
 - Measure the magnetic moment as a function of the applied magnetic field at a constant low temperature (e.g., 2 K).
- Data Analysis:
 - Calculate the magnetic susceptibility (χ) from the measured magnetic moment.

- Plot the inverse magnetic susceptibility ($1/\chi$) versus temperature (T).
- Fit the linear portion of the curve to the Curie-Weiss law, $1/\chi = (T - \theta)/C$, to determine the Weiss constant (θ) and the Curie constant (C).

B. Dielectric Constant Measurement

Equipment:

- LCR meter
- Parallel plate capacitor fixture
- Temperature-controlled chamber

Procedure:

- Sample Preparation:
 - Select a single crystal with parallel and flat opposite faces.
 - Apply a conductive material (e.g., silver paint) to the two parallel faces to act as electrodes.
 - Measure the thickness (d) and area (A) of the crystal.
- Measurement:
 - Place the prepared crystal between the electrodes of the parallel plate capacitor fixture inside the temperature-controlled chamber.
 - Measure the capacitance (C) of the sample as a function of frequency (e.g., 1 kHz to 1 MHz) at various temperatures.
- Data Analysis:
 - Calculate the dielectric constant (k or ϵ_r) using the formula for a parallel plate capacitor: $k = (C * d) / (\epsilon_0 * A)$, where ϵ_0 is the permittivity of free space (8.854×10^{-12} F/m).

- Analyze the frequency and temperature dependence of the dielectric constant and dielectric loss ($\tan \delta$) to understand the polarization mechanisms in the material.

Visualizations

Caption: Experimental workflow for ammonium cobalt sulfate.

Caption: Structure-property relationships in ammonium cobalt sulfate.

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